

Safeguarding Health and Environment: Proper Disposal of Tacrolimus-13C,D2

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Compound of Interest

Compound Name: Tacrolimus-13C,D2

Cat. No.: B15610770

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Researchers, scientists, and drug development professionals handling **Tacrolimus-13C,D2** are tasked with the critical responsibility of its proper disposal to ensure personnel safety and environmental protection. As a potent immunosuppressive agent, Tacrolimus and its isotopically labeled form are classified as hazardous drugs, necessitating strict adherence to established disposal protocols.^{[1][2]} The stable isotopes, Carbon-13 and Deuterium, in **Tacrolimus-13C,D2** are not radioactive, meaning no special precautions for radioactivity are required.^{[3][4]} However, the chemical toxicity of the compound governs the disposal procedures.

All waste materials, including the pure compound, contaminated personal protective equipment (PPE), and labware, must be managed as hazardous waste in accordance with federal, state, and local regulations.^{[1][5][6]}

Immediate Handling and Segregation of Waste

Proper disposal begins at the point of use. A dedicated and clearly labeled waste container should be designated for all **Tacrolimus-13C,D2** contaminated materials.

Step-by-Step Waste Segregation Protocol:

- Prepare a Designated Waste Container: Before beginning work, prepare a clearly labeled, leak-proof, and sealable hazardous waste container.^[7] The container should be marked with "Hazardous Waste," "Cytotoxic," and the name "**Tacrolimus-13C,D2**."^[7]

- **Dispose of Contaminated PPE:** Immediately after completing work, and in the case of any spills, all contaminated PPE, including gloves, gowns, and masks, must be placed directly into the designated hazardous waste container.^[8]
- **Manage "Sharps" Waste:** Any contaminated needles, syringes, or other sharp objects must be placed in a puncture-resistant sharps container that is also labeled as "Hazardous Waste" and "Cytotoxic."^{[1][7]}
- **Dispose of Contaminated Labware:** All disposable labware, such as vials, pipette tips, and culture plates that have come into contact with **Tacrolimus-13C,D2**, should be disposed of in the designated hazardous waste container.^[1]
- **Unused or Expired Compound:** Any unused or expired **Tacrolimus-13C,D2** must be disposed of as hazardous waste.^{[5][6]} It should not be mixed with general laboratory waste.^[3]
- **Seal and Store the Waste Container:** Once the work is complete or the container is full, it should be securely sealed. Store the sealed container in a designated, secure area away from general lab traffic until it is collected by trained personnel for final disposal.

Quantitative Data for Disposal

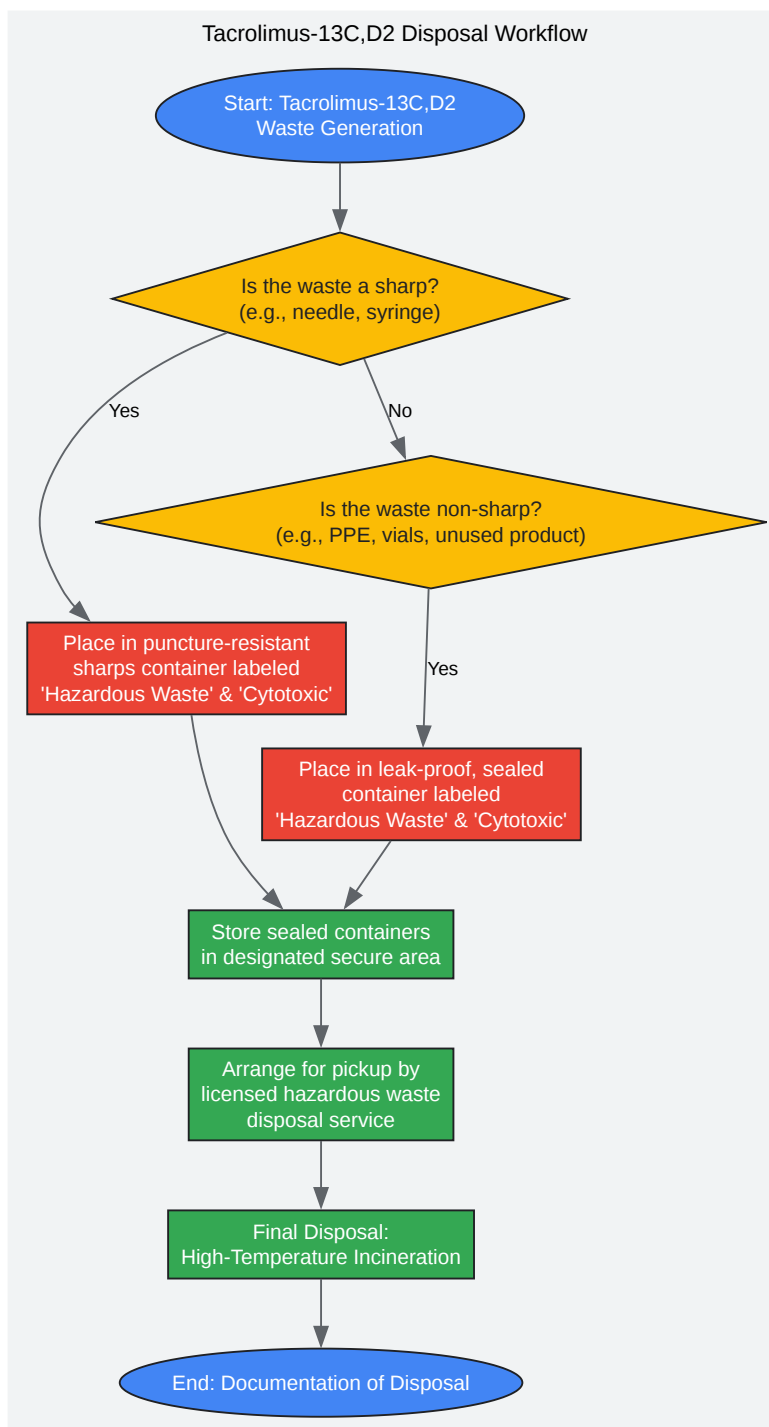
The following table summarizes key quantitative and qualitative parameters for the proper disposal of **Tacrolimus-13C,D2**.

Parameter	Specification	Citation
UN Number	UN2811	[5] [6]
Proper Shipping Name	Toxic solid, organic, n.o.s. (Tacrolimus-13C,D2)	[5] [6]
Hazard Class	6.1 (Toxic)	[5]
Primary Waste Container	Leak-proof, sealable container	[7]
Sharps Container	Puncture-resistant container	[1] [7]
Container Labeling	"Hazardous Waste," "Cytotoxic," "Tacrolimus- 13C,D2"	[7] [8]
Final Disposal Method	High-temperature incineration	[8] [9] [10]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Tacrolimus-13C,D2** and associated materials.

Tacrolimus-13C,D2 Disposal Workflow



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